

(2-Hydroxyethyl)iminodiacetic acid safety and handling precautions

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Compound of Interest

Compound Name: (2-Hydroxyethyl)iminodiacetic acid

Cat. No.: B1293583

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An In-depth Technical Guide to the Safety and Handling of **(2-Hydroxyethyl)iminodiacetic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **(2-Hydroxyethyl)iminodiacetic acid** (HEIDA), a compound commonly used in chemical synthesis and research. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Hazard Identification and Classification

(2-Hydroxyethyl)iminodiacetic acid is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard statements.

Table 1: GHS Classification

Classification	Category	Hazard Statement Code
Skin Irritation	2	H315
Eye Irritation	2A	H319
Specific target organ toxicity — single exposure (Respiratory system)	3	H335

Table 2: Hazard Statements and Precautionary Measures

Code	Statement
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.
P261	Avoid breathing dust. [1]
P264	Wash skin thoroughly after handling. [1]
P271	Use only outdoors or in a well-ventilated area. [1]
P280	Wear protective gloves/ eye protection/ face protection. [1]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
P304 + P340 + P312	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/ doctor if you feel unwell.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1]
P332 + P313	If skin irritation occurs: Get medical advice/ attention.
P337 + P313	If eye irritation persists: Get medical advice/ attention.
P362	Take off contaminated clothing and wash before reuse.
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up. [1]
P501	Dispose of contents/ container to an approved waste disposal plant.

Toxicological and Physical Data

The toxicological properties of this material have not been fully investigated.[\[2\]](#) However, available data is presented below.

Table 3: Toxicological Data

Test	Species	Route	Value	Reference
LD50	Mouse	Intraperitoneal	100 mg/kg	[3]

Table 4: Physical and Chemical Properties

Property	Value	Reference
Appearance	White powder	[3]
Melting Point	178 °C (352 °F)	
Decomposition Temperature	352.4 °F	[3]
Molecular Weight	177.16 g/mol	[4]
Storage Temperature	2-8°C	[5]

Experimental Protocols: Safe Handling and Emergency Procedures

Strict adherence to the following protocols is mandatory when working with **(2-Hydroxyethyl)iminodiacetic acid**.

General Handling Protocol

- Ventilation: Always handle this substance in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)[\[3\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[2\]](#)

- Skin Protection: Wear protective gloves and a lab coat.[1][2] Inspect gloves prior to use.
- Respiratory Protection: If dust is generated, use an approved dust respirator (e.g., N95).[3][6]
- Hygiene: Wash hands thoroughly after handling.[2] Do not eat, drink, or smoke in the laboratory.[3]
- Dust Control: Minimize dust generation and accumulation.[2] Use dry clean-up procedures and avoid sweeping that generates dust.[3]
- Storage: Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances such as strong acids and oxidizing agents.[2][3]

First Aid Measures

In case of exposure, follow these steps immediately:

- Eye Contact:
 - Immediately flush eyes with plenty of fresh, running water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2]
 - Ensure complete irrigation of the eye by keeping eyelids apart.[3]
 - If contact lenses are present, remove them if it is easy to do so. Continue rinsing.
 - Seek immediate medical attention from an ophthalmologist.
- Skin Contact:
 - Immediately remove all contaminated clothing, including footwear.[3]
 - Flush skin and hair with running water and soap, if available, for at least 15 minutes.[2][3]
 - Seek medical attention if irritation develops or persists.[3]
- Inhalation:

- Remove the individual from the contaminated area to fresh air immediately.[2]
- Lay the person down and keep them warm and rested.[3]
- If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[2]
- Seek immediate medical attention.[2]
- Ingestion:
 - If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water.[2]
 - Do NOT induce vomiting.[2]
 - Never give anything by mouth to an unconscious person.[2]
 - Seek immediate medical attention.[2]

Accidental Release Measures

- Minor Spills:
 - Clean up all spills immediately.[3]
 - Avoid breathing dust and contact with skin and eyes.[3]
 - Wear appropriate PPE.[3]
 - Use dry clean-up procedures. Sweep up, shovel up, or vacuum the material.[3]
 - Place the spilled material in a clean, dry, sealable, and labeled container for disposal.[3]
- Major Spills:
 - Alert personnel in the area and notify emergency responders.[3]
 - Control personal contact by wearing appropriate protective clothing.[3]

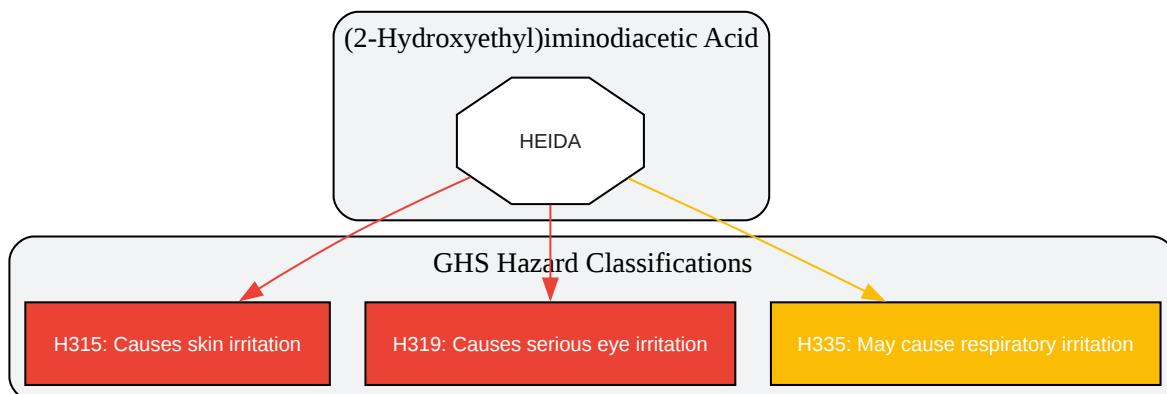
- Prevent spillage from entering drains or water courses.[3]
- For dry spills, use dry clean-up procedures and avoid generating dust.[3]
- For wet spills, vacuum or shovel up the material and place it in labeled containers for disposal.[3]
- Wash the area down with large amounts of water and prevent runoff into drains.[3]

Fire-Fighting Measures

- Extinguishing Media: Use foam, dry chemical powder, carbon dioxide, or water spray.[2][3]
- Hazards from Combustion: Combustion may produce carbon monoxide, carbon dioxide, and nitrogen oxides.[3] The material is a combustible solid that burns but does not easily propagate flame.[3] Dust clouds may form an explosive mixture with air.[3]
- Firefighter Protection: Wear a self-contained breathing apparatus and full protective gear.[2]

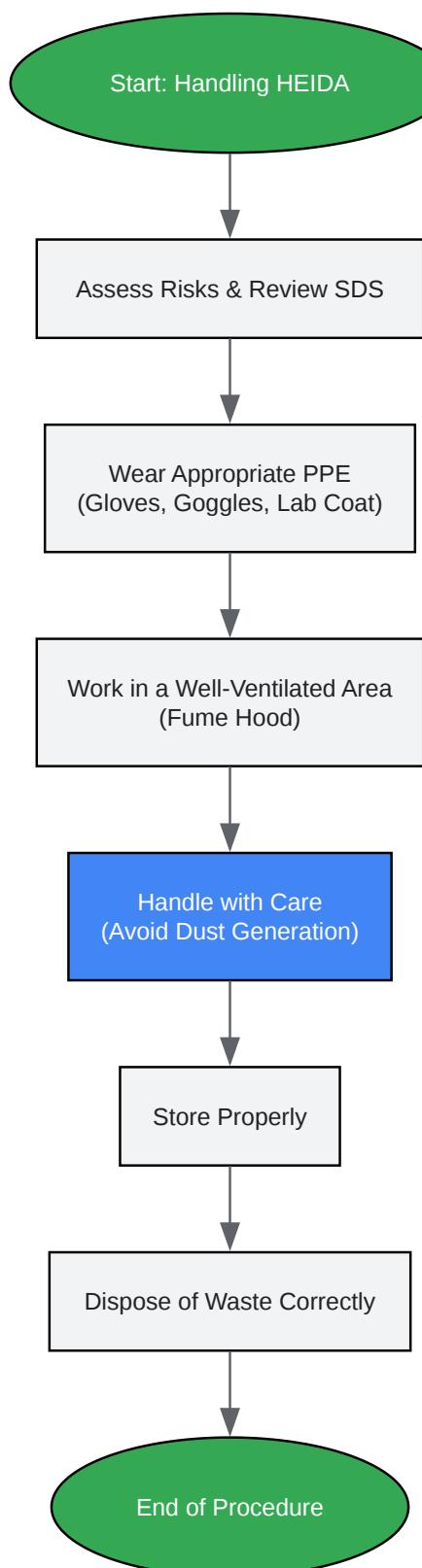
Visual Safety Guides

The following diagrams illustrate key safety workflows and hazard relationships for working with **(2-Hydroxyethyl)iminodiacetic acid**.



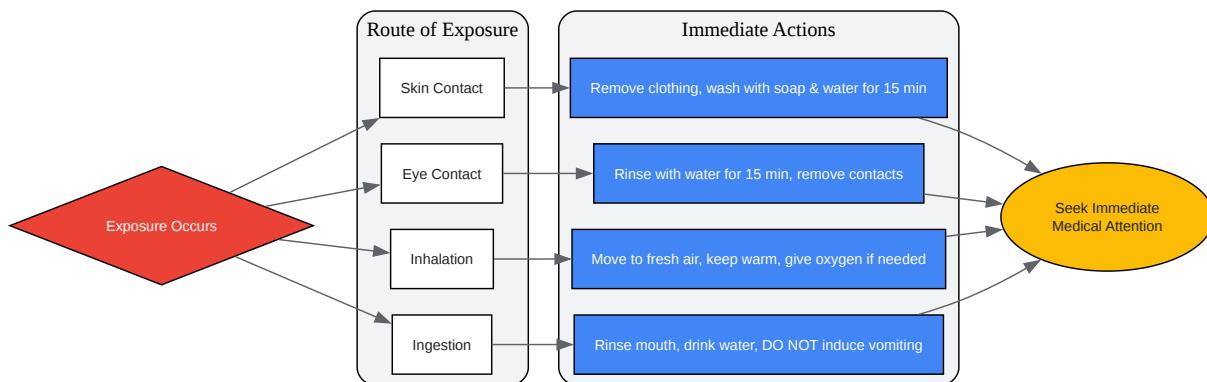
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Caption: GHS Hazard Classification for HEIDA.



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Caption: General Laboratory Safety Workflow.



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Caption: First Aid Decision Tree for HEIDA Exposure.

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